

Unraveling the Enigma: A Technical Guide to Adipic Acid Monoethyl Ester

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Compound of Interest

Compound Name: *Adipic acid monoethyl ester*

Cat. No.: *B1208492*

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A Deep Dive into the Physicochemical Properties and Known Applications of **Adipic Acid Monoethyl Ester** for Researchers, Scientists, and Drug Development Professionals.

While the precise pharmacological mechanism of action of **adipic acid monoethyl ester** remains an area of active investigation, this technical guide consolidates the current understanding of its chemical properties and documented biological and synthetic applications. This document serves as a foundational resource for professionals in the scientific community, highlighting both what is known and the opportunities for future research.

Core Physicochemical Characteristics

A comprehensive understanding of a compound's physical and chemical properties is paramount for its application in research and development. **Adipic acid monoethyl ester** is an off-white, low-melting solid.^{[1][2]} Key quantitative data are summarized in Table 1.

Property	Value
CAS Number	626-86-8[1][2]
Molecular Formula	C8H14O4[1][2]
Molecular Weight	174.2 g/mol [1]
Melting Point	28-29 °C[3][4]
Boiling Point	180 °C @ 18 mmHg[3][4][5]
Density	0.98 g/mL at 25 °C[3][5]
Solubility	Soluble in water[3]
Storage Temperature	2-8°C[1]

Table 1: Physicochemical Properties of Adipic Acid Monoethyl Ester

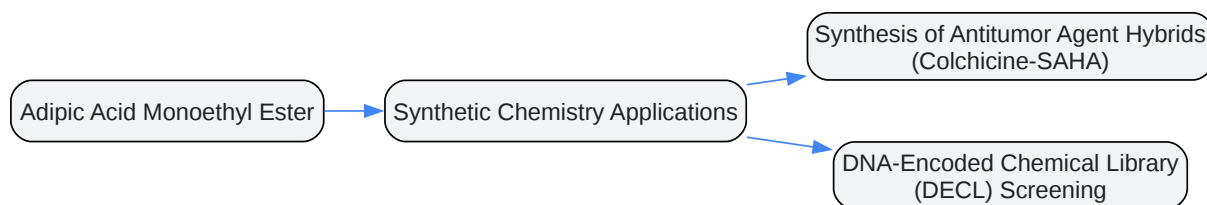
Documented Biological and Synthetic Utility

Antifungal Activity

Adipic acid monoethyl ester has demonstrated antifungal properties.[3][5] Specifically, it has been shown to suppress spore germination and the development of mycelium in the phytopathogen *Botrytis cinerea*. [3][5] The underlying biochemical pathway of this inhibitory action is yet to be fully elucidated.

A Versatile Reagent in Chemical Synthesis

The compound serves as a valuable intermediate in the synthesis of novel molecules with therapeutic potential. It is utilized as a reagent in the preparation of colchicine-SAHA (suberanilohydroxamic acid) hybrids, which are under investigation as potential antitumor agents.[1] Furthermore, it plays a role in the selection of streptavidin binders from DNA-encoded chemical libraries.[1]



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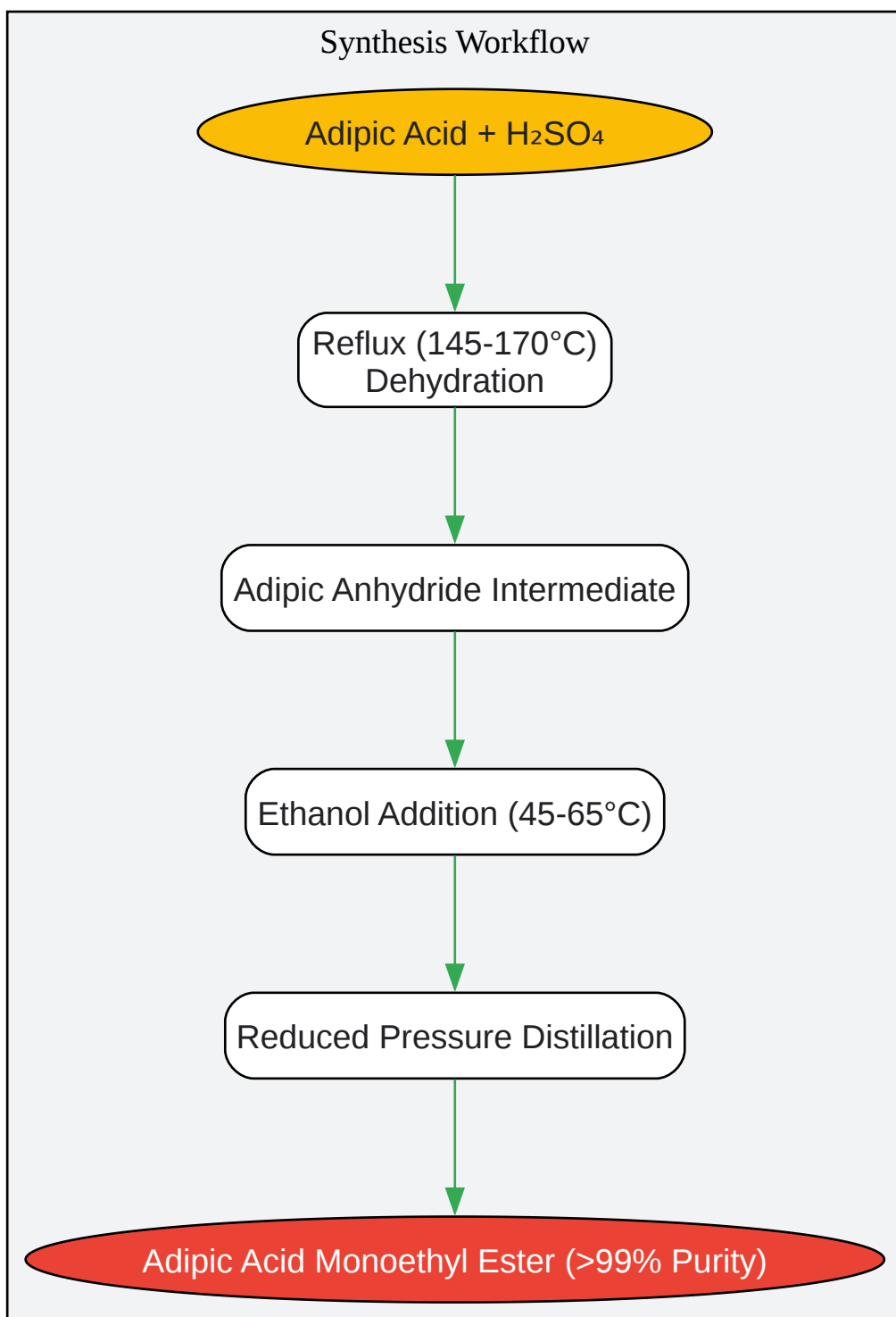
Caption: Synthetic applications of **adipic acid monoethyl ester**.

Experimental Protocol: Synthesis of Adipic Acid Monoethyl Ester

A high-yield synthesis method for **adipic acid monoethyl ester** has been developed to minimize the formation of byproducts such as diethyl adipate.[6] The process involves the initial conversion of adipic acid to adipic anhydride, followed by alcoholysis.[6] This method reportedly achieves a purity of over 99.0% with a molar yield of 96-97%.[6][7]

Key Steps in the Synthesis:

- **Anhydride Formation:** Adipic acid is refluxed with sulfuric acid in an organic solvent at 145-170°C for 4-6 hours.[6][7]
- **Sulfuric Acid Removal:** The reaction mixture is cooled to 15-35°C to allow for the separation and removal of the sulfuric acid layer.[6][7]
- **Alcoholysis:** Absolute ethanol is added dropwise to the adipic anhydride, followed by heating at 45-65°C for 1-4 hours.[6][7]
- **Purification:** The final product is obtained by recovering the organic solvent and performing distillation under reduced pressure.[6]



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Caption: High-purity synthesis workflow for **adipic acid monoethyl ester**.

Future Research Directions

The absence of a well-defined mechanism of action for **adipic acid monoethyl ester** presents a compelling opportunity for the scientific community. Future investigations could focus on:

- Target Identification: Elucidating the specific molecular targets responsible for its antifungal activity.
- Pharmacological Screening: Conducting broader screens to identify novel biological activities and potential therapeutic uses.
- Pharmacokinetic and Toxicological Profiling: Establishing a comprehensive ADME (absorption, distribution, metabolism, and excretion) and safety profile.

In conclusion, while **adipic acid monoethyl ester** is a known chemical entity with established uses, its biological mechanisms are not fully understood. This guide provides a summary of the current knowledge to support and inspire further scientific inquiry.

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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. Adipic acid monoethyl ester, 95% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 3. Monoethyl Adipate | 626-86-8 [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. 己二酸单乙酯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 6. CN102351691A - Method for synthesizing adipic acid monoethyl ester - Google Patents [patents.google.com]
- 7. CN102351691B - Method for synthesizing adipic acid monoethyl ester - Google Patents [patents.google.com]

- To cite this document: BenchChem. [Unraveling the Enigma: A Technical Guide to Adipic Acid Monoethyl Ester]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1208492#adipic-acid-monoethyl-ester-mechanism-of-action]

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